

Benzaldehyde Sodium Bisulfite: A Comprehensive Safety and Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzaldehyde sodium bisulfite

Cat. No.: B1596443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data sheet (SDS) for **Benzaldehyde Sodium Bisulfite** (CAS No: 4657-12-9). The information is curated for researchers, scientists, and professionals in drug development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

Chemical Identification and Physical Properties

Benzaldehyde sodium bisulfite, also known as sodium alpha-hydroxytoluene-alpha-sulfonate, is the adduct formed from the reaction of benzaldehyde with sodium bisulfite.^{[1][2][3]} This reaction is a classic method for the purification of aldehydes.^{[2][3][4]}

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₇ H ₇ NaO ₄ S | [5] |
| Molecular Weight | 210.18 g/mol | [5] |
| Appearance | White crystalline solid | [3] |
| Melting Point | Data not available | [2] |
| Boiling Point | Data not available | |
| Solubility | Soluble in water | |
| Vapor Pressure | Data not available | |
| Vapor Density | Data not available | [2] |
| Specific Gravity | Data not available | |

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **benzaldehyde sodium bisulfite** is classified as an irritant.[6]

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Source: PubChem[6]

Toxicological Information

Detailed toxicological data for **benzaldehyde sodium bisulfite** is limited. Much of the available information is extrapolated from data on its components, benzaldehyde and sodium bisulfite.

Table 3: Acute Toxicity Data

| Route of Exposure | Species | Test | Value | Remarks |
|-------------------|---------|------|------------------|---|
| Oral | Rat | LD50 | 2 g/kg | For Sodium Bisulfite. Data for the adduct is not available. |
| Dermal | Rabbit | LD50 | > 2,000 mg/kg | For Benzaldehyde. Data for the adduct is not available. [7] |
| Inhalation | Rat | LC50 | 1 - 5 mg/l (4 h) | For Benzaldehyde (dust/mist). Data for the adduct is not available. [7] |

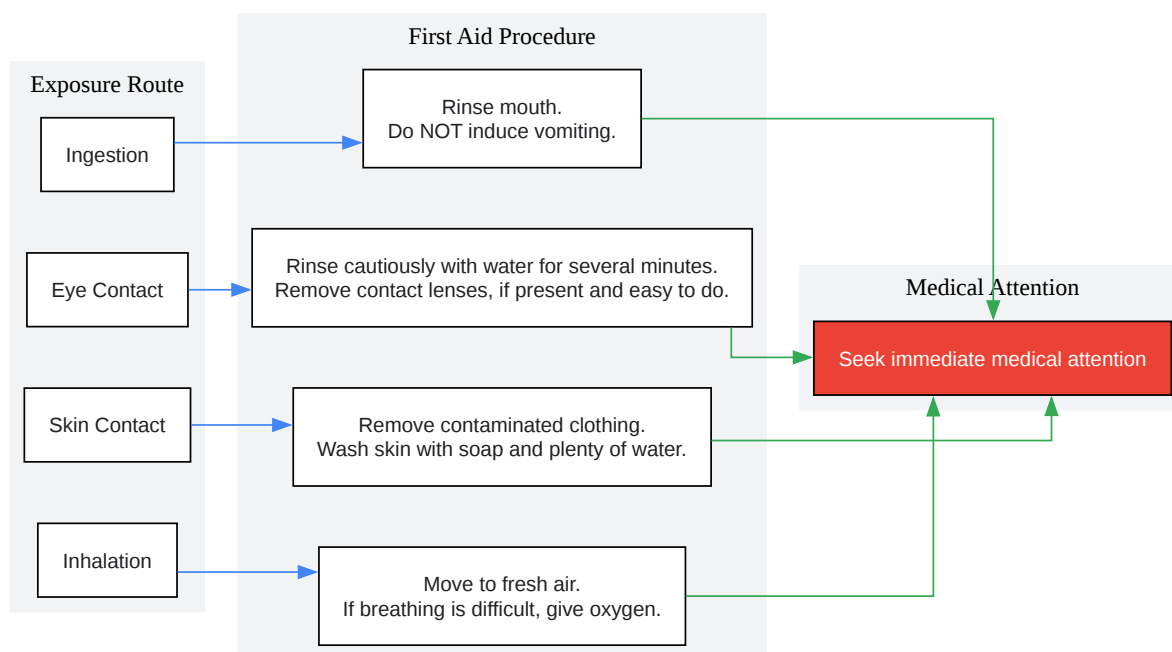
Key Toxicological Endpoints:

- Skin Corrosion/Irritation: Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[6\]](#)
- Respiratory or Skin Sensitization: While data for the adduct is not available, sodium bisulfite may cause skin and asthma-like allergies.[\[3\]](#)
- Germ Cell Mutagenicity: Data not available.
- Carcinogenicity: Data not available.
- Reproductive Toxicity: Data not available.

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6]
- Specific Target Organ Toxicity (Repeated Exposure): Data not available.
- Aspiration Hazard: Data not available.

First Aid Measures

Immediate action is crucial in case of exposure. The following are the recommended first aid measures.[1]



[Click to download full resolution via product page](#)

First aid measures for different exposure routes.

Handling, Storage, and Exposure Controls

Proper handling and storage are essential to minimize risks.

Table 4: Exposure Limits

| Component | Limit Type | Value | Issuing Agency |
|------------------|------------|---------------------|----------------|
| Sodium Bisulfite | TWA | 5 mg/m ³ | ACGIH |
| Sodium Bisulfite | REL | 5 mg/m ³ | NIOSH |

Note: Occupational exposure limits for **benzaldehyde sodium bisulfite** have not been established. The values above are for sodium bisulfite.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear chemical-resistant gloves and protective clothing.
- Respiratory Protection: Use a NIOSH-approved respirator if ventilation is inadequate.

Experimental Protocols

Specific experimental safety and toxicity data for **benzaldehyde sodium bisulfite** are not readily available in the public domain. However, standardized test guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) are typically followed for chemical safety assessment.

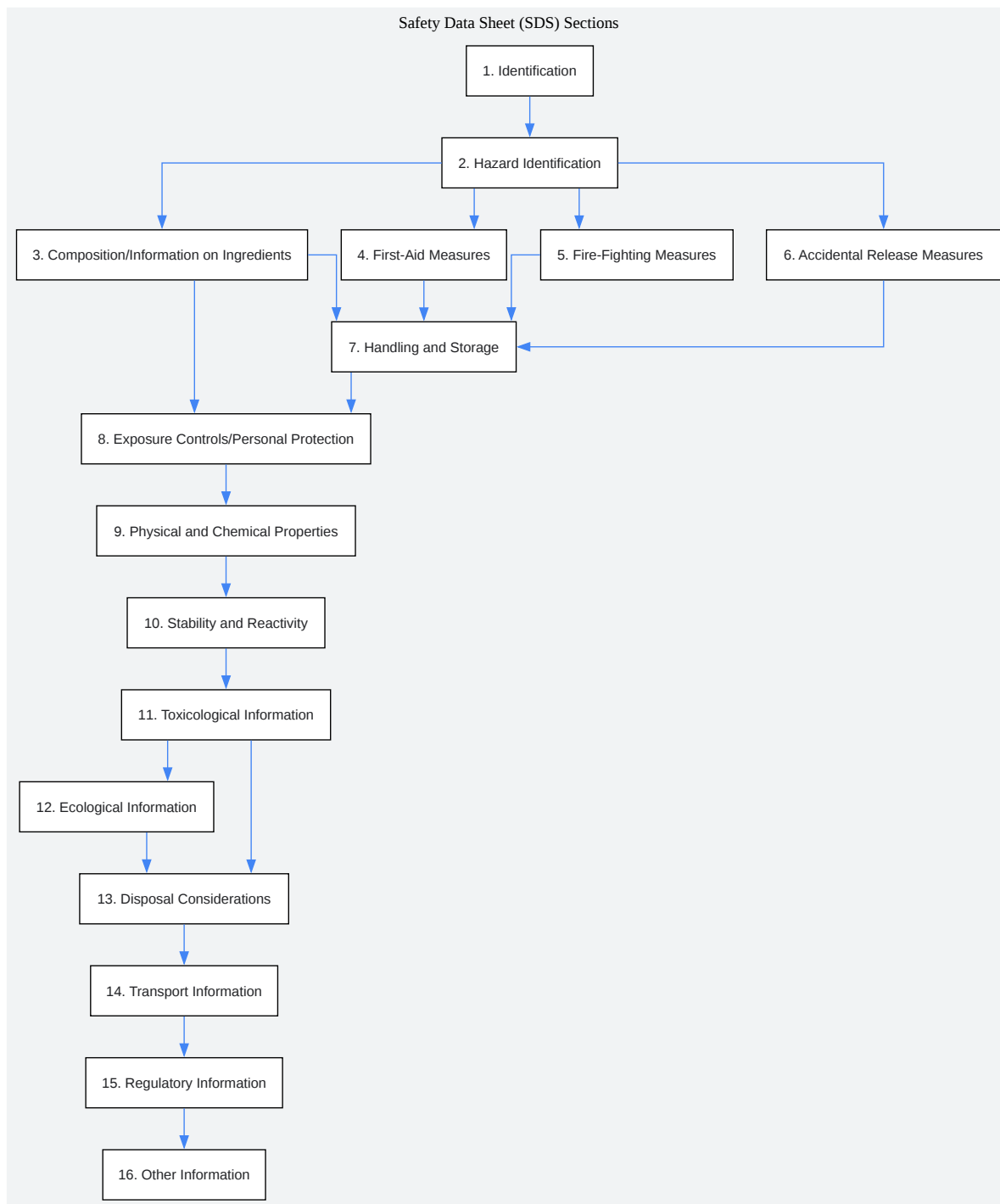
General Protocol for Skin Irritation/Corrosion Testing (Based on OECD Guideline 439):

- Test System: Reconstructed Human Epidermis (RhE) tissue.
- Procedure:
 - A small amount of the test substance is applied topically to the tissue surface.

- The exposure period is typically 60 minutes.
- After exposure, the tissue is rinsed and incubated for 42 hours.
- Endpoint: Cell viability is measured using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates an irritant potential.

General Protocol for Skin Sensitization Testing (Based on OECD Guideline 442D - ARE-Nrf2 Luciferase Test Method):

- Test System: A genetically modified keratinocyte cell line (e.g., KeratinoSens™) containing a luciferase gene under the control of the antioxidant response element (ARE).
- Procedure:
 - Cells are exposed to various concentrations of the test substance for 48 hours.
 - The luciferase activity and cell viability are measured.
- Endpoint: A significant induction of the luciferase gene, above a certain threshold and at a non-cytotoxic concentration, indicates a potential for skin sensitization.



[Click to download full resolution via product page](#)

Logical flow of information in a Safety Data Sheet.

Stability and Reactivity

- **Reactivity:** Reacts with strong acids and oxidizing agents.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No data available.
- **Conditions to Avoid:** Incompatible materials.
- **Incompatible Materials:** Strong acids, strong oxidizing agents.
- **Hazardous Decomposition Products:** Upon decomposition, it may emit toxic fumes of sulfur oxides and sodium oxide.

Ecological Information

Detailed ecotoxicological data for **benzaldehyde sodium bisulfite** is largely unavailable.

Table 5: Ecotoxicity Data

| Test | Species | Duration | Value | Remarks |
|---|---------|----------|-------------------|---------|
| Toxicity to fish | - | - | No data available | |
| Toxicity to daphnia and other aquatic invertebrates | - | - | No data available | |
| Toxicity to algae | - | - | No data available | |

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Do not let the product enter drains.

Conclusion

This technical guide provides a summary of the available safety data for **benzaldehyde sodium bisulfite**. It is important to note the significant gaps in quantitative toxicological and ecotoxicological data. Researchers and drug development professionals should handle this chemical with caution, adhering to the safety precautions outlined in the available SDS and implementing robust personal protective measures. Further studies are warranted to fully characterize the safety profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzaldehyde sodium bisulfite | 4657-12-9 | Benchchem [benchchem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Bisulfite - Wikipedia [en.wikipedia.org]
- 4. BENZALDEHYDE SODIUM BISULFITE | 4657-12-9 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. BENZALDEHYDE SODIUM BISULFITE CAS#: 4657-12-9 [m.chemicalbook.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Benzaldehyde Sodium Bisulfite: A Comprehensive Safety and Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596443#benzaldehyde-sodium-bisulfite-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com